

Technical Guide: pKa Values and Acidity of Diethyl Oxalacetate Sodium Enolate

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Compound of Interest

Compound Name: Sodium 1,4-diethoxy-1,4-dioxobut-2-en-2-olate
Cat. No.: B7806529

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Executive Summary

Diethyl oxalacetate (DEOA) is a critical

-keto ester intermediate used in organic synthesis and drug development. While often handled as its stable sodium enolate salt (CAS: 40876-98-0), the physicochemical properties of the system are defined by the equilibrium of the parent neutral ester (CAS: 108-56-5).

The fundamental pKa of diethyl oxalacetate in aqueous media is approximately 8.0.^[1] This value is significantly lower (more acidic) than structurally related

-keto esters like ethyl acetoacetate (pKa ~10.7) due to the electron-withdrawing inductive effect of the additional ester moiety attached to the ketone. In aprotic solvents like DMSO, the pKa shifts upward, estimated in the range of 11.5–12.0, following established trends for carbon acids.

Chemical Identity & Structural Dynamics

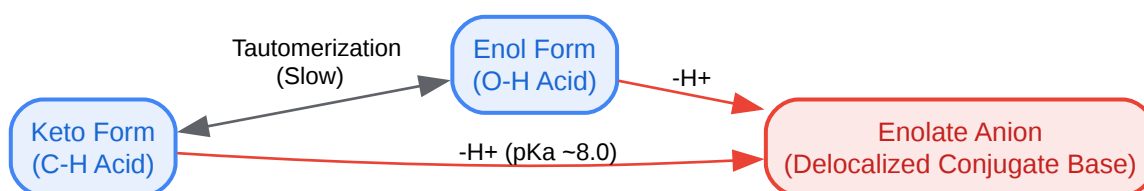
To understand the acidity, one must analyze the tautomeric equilibrium that governs the stability of the enolate anion.

Compound Details:

- System: Diethyl Oxalacetate (Neutral)
Sodium Diethyl Oxalacetate (Enolate Salt)
- IUPAC Name: Diethyl 2-oxobutanedioate[2][3]
- CAS (Free Ester): 108-56-5[1][2][3][4]
- CAS (Sodium Salt): 40876-98-0
- Molecular Weight: 188.18 g/mol (Neutral); 210.16 g/mol (Na Salt)

Tautomeric Equilibrium

Diethyl oxalacetate exists in a dynamic equilibrium between its keto form and enol form. The sodium enolate is the conjugate base derived from the deprotonation of either tautomer.



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Figure 1: The thermodynamic cycle linking the keto and enol tautomers to the common enolate anion. The high acidity is driven by the stability of the enolate.

pKa Values and Comparative Acidity

The acidity of diethyl oxalacetate is defined by the stability of the carbanion at the

-position (C3). This position is flanked by two electron-withdrawing groups: a ketone and an ester. Crucially, the ketone itself is attached to another ester group (the oxalate moiety), which exerts a powerful electron-withdrawing inductive effect (-I), significantly increasing the acidity of the

-protons compared to standard

-keto esters.

Table 1: Comparative pKa Values of

-Dicarbonyl Compounds

Compound	Structure	pKa (Water)	pKa (DMSO)*	Electronic Driver
Diethyl Oxalacetate	EtOOC-CO-CH ₂ -COOEt	8.01	~11.5 - 12.0	-Keto Ester (-I, -R)
Ethyl Acetoacetate	CH ₃ -CO-CH ₂ -COOEt	10.7	14.2	Methyl Ketone (+I)
Diethyl Malonate	EtOOC-CH ₂ -COOEt	12.7	16.4	Bis-Ester (Resonance)
Acetylacetone	CH ₃ -CO-CH ₂ -CO-CH ₃	8.9	13.3	Bis-Ketone

- Note: DMSO values for DEOA are estimated based on the standard solvent shift (

pKa

+3.5 to +4.0) observed for homologous

-dicarbonyls.

Solvent Effects (Water vs. DMSO)

- Aqueous Media (pKa ~8.0): Water stabilizes the localized negative charge on the enolate oxygen atoms through strong hydrogen bonding. This solvation makes the acid appear stronger (lower pKa).
- DMSO (pKa ~11.8): DMSO is a polar aprotic solvent. While it solvates cations (Na⁺) well, it poorly solvates anions with localized charge density. However, because the charge in the diethyl oxalacetate enolate is highly delocalized over three carbonyl oxygens, the destabilization is less severe than for simple alcohols, resulting in a moderate pKa shift of roughly +3.5 to +4 units.

Experimental Determination Protocol

Due to the propensity of diethyl oxalacetate to undergo hydrolysis and decarboxylation in aqueous environments, standard potentiometric titration can yield inaccurate results if not performed rapidly. The following protocol utilizes NMR-controlled titration, which allows for structural verification during measurement.

Method:

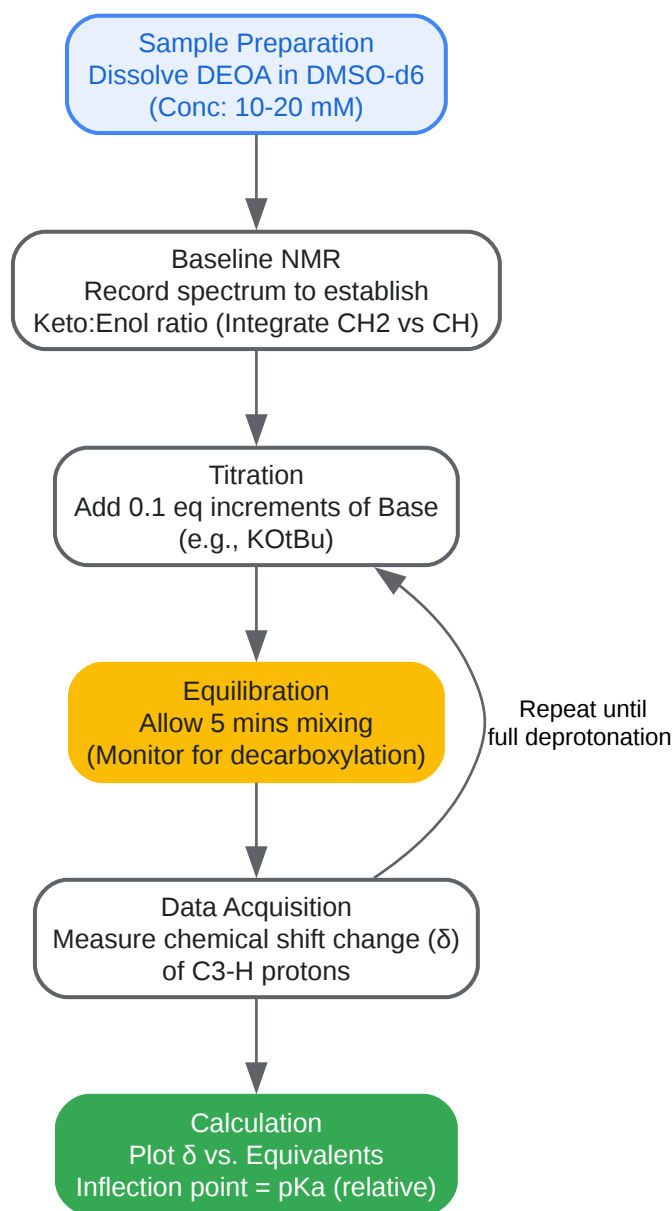
H-NMR Titration in DMSO-d

This method avoids hydrolysis artifacts and provides a direct measurement of the ratio between the protonated species and the enolate.

Reagents:

- Diethyl oxalacetate (freshly distilled or purified).
- Standard Base: Potassium tert-butoxide (KOtBu) or DBU.
- Solvent: DMSO-d
(anhydrous).
- Internal Standard: 1,4-Dinitrobenzene (inert).

Workflow:



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Figure 2: Step-by-step NMR titration workflow for determining pKa in non-aqueous solvents, minimizing hydrolysis risks.

Stability & Handling of the Sodium Enolate

Researchers must distinguish between the stability of the salt and the free acid/ester.

- Sodium Enolate (Solid):

- State: Off-white hygroscopic powder.
- Stability: High. Stable at room temperature if kept dry.
- Storage: Desiccated, inert atmosphere (Ar/N₂), 2–8°C.
- Free Diethyl Oxalacetate (Liquid):
 - State: Oily liquid.^{[2][4]}
 - Stability: Low. Prone to spontaneous decarboxylation to form diethyl carbonate and other byproducts, especially in the presence of moisture or heat.
 - Implication: When measuring pKa, always generate the fresh solution immediately prior to analysis.

References

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Sources

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